

Safety and Handling of 2-Fluoro-4-phenylphenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Fluoro-4-phenylphenol*

Cat. No.: *B1338171*

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Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **2-Fluoro-4-phenylphenol**. As no specific Safety Data Sheet (SDS) is publicly available for this compound, the following information is compiled from data on structurally similar compounds, including 2-phenylphenol, 4-phenylphenol, and other fluorinated biphenyl derivatives. Researchers and professionals should use this guide as a starting point and always perform a thorough risk assessment before handling this chemical.

This guide is intended for researchers, scientists, and drug development professionals familiar with laboratory safety procedures. It outlines the potential hazards, recommended handling protocols, and emergency procedures to ensure a safe working environment.

Physicochemical and Toxicological Profile

While specific quantitative data for **2-Fluoro-4-phenylphenol** is limited, the following tables summarize known properties and data from analogous compounds to provide a conservative safety profile.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	84376-21-6	PubChem [1] , United States Biological [2]
Molecular Formula	C ₁₂ H ₉ FO	PubChem [1] , United States Biological [2]
Molecular Weight	188.20 g/mol	PubChem [1] , United States Biological [2]
Appearance	Likely a solid	Inferred from related compounds
Storage Temperature	-20°C	United States Biological [2]

Table 2: Toxicological Data (Based on 2-Phenylphenol and other analogues)

Hazard	Classification & Precautionary Statements	Source (Analogous Compounds)
Acute Oral Toxicity	Harmful if swallowed (H302)	Loba Chemie [3]
Skin Corrosion/Irritation	Causes skin irritation (H315)	Loba Chemie [3] , Fisher Scientific [4] [5] , Sigma-Aldrich [6]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	Loba Chemie [3] , Fisher Scientific [4] [5] , Sigma-Aldrich [6]
Respiratory Irritation	May cause respiratory irritation (H335)	Sigma-Aldrich [6] , Fisher Scientific [7]
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects (H410)	Loba Chemie [3] , Sigma-Aldrich [6]

Hazard Identification and GHS Classification

A definitive GHS classification for **2-Fluoro-4-phenylphenol** is not established. Based on available data for similar compounds, it should be handled as a substance with the following potential hazards:

- GHS07: Exclamation mark (for skin/eye irritation, harmful if swallowed)
- GHS09: Environment (for aquatic toxicity)

Signal Word: Warning[3]

Hazard Statements (Anticipated):

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3][4][5][6]
- H319: Causes serious eye irritation.[3][4][5][6]
- H335: May cause respiratory irritation.[6][7]
- H410: Very toxic to aquatic life with long lasting effects.[3][6]

Experimental Protocols: Safe Handling Procedures

The following is a generalized protocol for handling **2-Fluoro-4-phenylphenol** in a laboratory setting. This should be adapted to specific experimental conditions and institutional safety guidelines.

3.1. Engineering Controls

- Always handle **2-Fluoro-4-phenylphenol** in a properly functioning chemical fume hood to minimize inhalation exposure.[8]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]

3.2. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent skin and eye contact.

Table 3: Recommended Personal Protective Equipment

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical splash goggles and face shield	Goggles should meet ANSI Z87.1 standards. A face shield provides additional protection against splashes.[8]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Disposable nitrile gloves offer good short-term protection. For prolonged contact, consult glove manufacturer's resistance data.[3][8]
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	NIOSH/MSHA approved respirator	Use if working outside of a fume hood or if there is a risk of generating aerosols.[3][4][8]

3.3. Handling and Storage

- Handling: Avoid contact with skin and eyes.[3][4] Do not breathe dust.[4] Wash hands thoroughly after handling.[3][4]
- Storage: Store in a cool, dry, and well-ventilated area.[3][4] Keep the container tightly closed. [3][4] Store locked up.[4] Recommended storage temperature is -20°C.[2]

3.4. Spill and Waste Disposal

- Minor Spills: For small spills of solid material, carefully sweep up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal.[4]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3][4] Avoid release to the environment.[3][6]

First Aid Measures

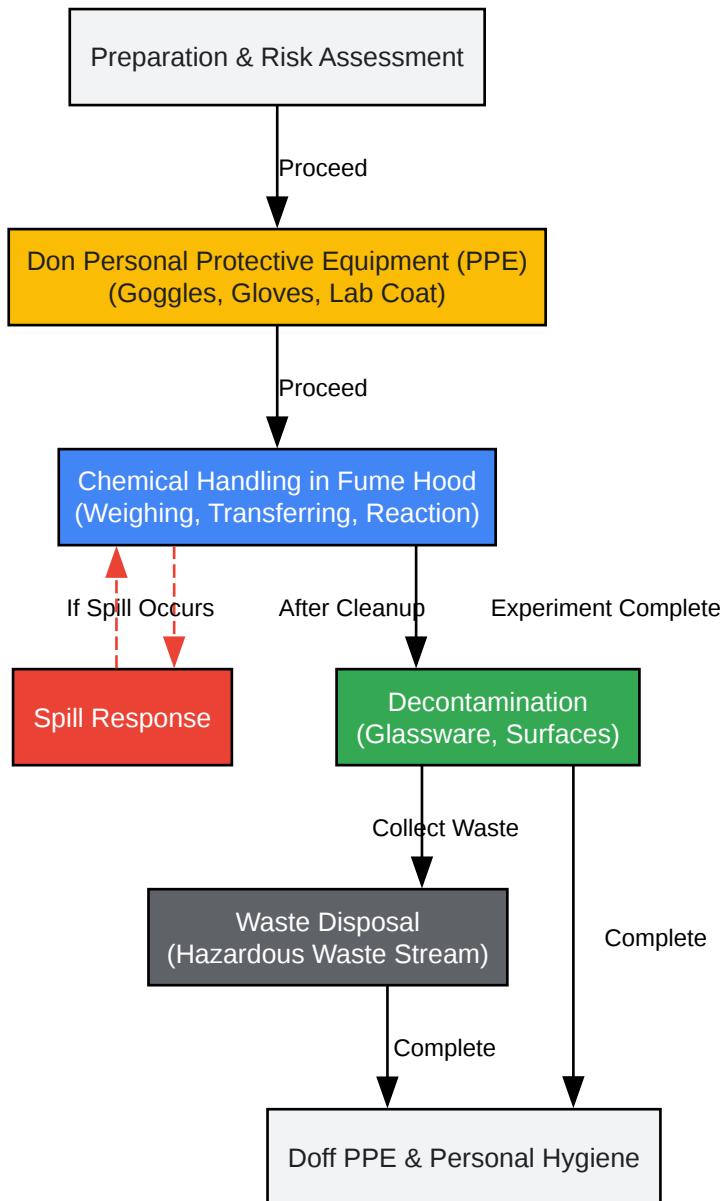
Table 4: Emergency First Aid Procedures

Exposure Route	First Aid Measures	Source (Analogous Compounds)
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention.	[3][4][9]
Skin Contact	Immediately flush the contaminated skin with soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.	[3][4][9]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention immediately.	[3][4][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	[3][4]

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-Fluoro-4-phenylphenol**, from preparation to disposal.

Safe Handling Workflow for 2-Fluoro-4-phenylphenol



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- To cite this document: BenchChem. [Safety and Handling of 2-Fluoro-4-phenylphenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338171#safety-and-handling-precautions-for-2-fluoro-4-phenylphenol]

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